

An In-depth Technical Guide to Cyclohexyldimethoxymethylsilane: Safety, Handling, and Toxicological Profile

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Compound of Interest

Compound Name: **Cyclohexyldimethoxymethylsilane**

Cat. No.: **B098902**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and toxicological properties of **cyclohexyldimethoxymethylsilane** (CAS No. 17865-32-6). The information is intended to support risk assessment and ensure safe laboratory and industrial practices for professionals working with this organosilicon compound.

Chemical and Physical Properties

Cyclohexyldimethoxymethylsilane is a colorless liquid with a slight odor.^[1] It is primarily used as a coupling agent and surface modifier in various industrial applications.^[2] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C9H20O2Si	[3]
Molecular Weight	188.34 g/mol	[3]
Appearance	Colorless liquid	[1]
Boiling Point	198 °C at 1013 hPa	[1]
Melting Point	< -50 °C	[1]
Flash Point	76 °C (closed cup)	[1]
Density	0.94 g/cm³ at 25 °C	[1]
Vapor Pressure	0.48 hPa at 20 °C	[1]
Water Solubility	0.28 g/L at 20 °C (hydrolyzes)	[1]

Hazard Identification and Classification

Cyclohexyldimethoxymethylsilane is classified as a skin irritant (Category 2) and is toxic to aquatic life with long-lasting effects (Chronic Category 2).[1] Upon contact with water, it undergoes hydrolysis to form cyclohexylmethylsilanediol and methanol.[4] Methanol is a toxic substance that can cause damage to organs and is highly flammable.[1]

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H411: Toxic to aquatic life with long lasting effects.[1]

Toxicological Profile

The toxicological data for **cyclohexyldimethoxymethylsilane** is primarily derived from studies submitted for regulatory purposes, such as REACH. The following tables summarize the key toxicological endpoints and the derived no-effect levels (DNELs) for human health.

Human Health Hazard Assessment

Endpoint	Result	Classification
Acute Dermal Toxicity	LD50 > 2000 mg/kg bw	Not Classified
Skin Irritation	Irritating	Category 2
Eye Irritation	Not irritating	Not Classified
Skin Sensitization	Not sensitizing	Not Classified
Mutagenicity	Non-mutagenic	Not Classified
Repeated Dose Toxicity	NOAEL (oral, 90d, rat) = 1000 mg/kg bw/day	Not Classified

Derived No-Effect Levels (DNELs)

Exposure Route	Population	Effect	DNEL Value
Inhalation	Workers	Systemic, long-term	98 mg/m ³
Dermal	Workers	Systemic, long-term	13.9 mg/kg bw/day
Inhalation	General Population	Systemic, long-term	17.5 mg/m ³ ^[5]
Dermal	General Population	Systemic, long-term	Not Established
Oral	General Population	Systemic, long-term	8.33 mg/kg bw/day

Experimental Protocols

Detailed experimental protocols for the toxicological studies on **cyclohexyldimethoxymethylsilane** are not publicly available. However, the studies are generally conducted in accordance with internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD). The following are descriptions of the likely methodologies used based on these standard guidelines.

Skin Irritation: OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro test assesses the potential of a chemical to cause skin irritation.^[6]

- **Test System:** A three-dimensional reconstructed human epidermis (RhE) model, which mimics the properties of the upper layers of human skin, is used.[7]
- **Procedure:** The test chemical is applied topically to the surface of the RhE tissue.[7] After a defined exposure period (typically 60 minutes), the chemical is removed by washing.[7]
- **Viability Assessment:** The tissue is incubated for a post-exposure period (around 42 hours) to allow for the development of cytotoxic effects.[7] Cell viability is then measured using a colorimetric assay, such as the MTT assay.[7]
- **Classification:** If the mean tissue viability is reduced to $\leq 50\%$ of the negative control, the chemical is classified as a skin irritant (Category 2).[2]

Acute Dermal Toxicity: OECD Test Guideline 402 (Acute Dermal Toxicity)

This study provides information on the health hazards likely to arise from a short-term dermal exposure to a substance.[8]

- **Animal Model:** The test is typically performed on adult rats.[9]
- **Procedure:** The test substance is applied to a shaved area of the skin (at least 10% of the body surface area) and held in contact with the skin for a 24-hour period using a porous gauze dressing.[10]
- **Dosage:** A limit test is often performed at a dose of 2000 mg/kg body weight.[3]
- **Observation:** Animals are observed for signs of toxicity and mortality for at least 14 days after application.[3] Body weight changes are also recorded.[10]
- **Endpoint:** The LD50 (the dose estimated to be lethal to 50% of the animals) is determined. If no mortality is observed at the limit dose, the LD50 is considered to be greater than 2000 mg/kg.

Environmental Fate and Ecotoxicology

Cyclohexyldimethoxymethylsilane is classified as toxic to aquatic life with long-lasting effects.^[1] It is expected to hydrolyze in the aquatic environment.

Environmental Fate

The primary environmental fate process for **cyclohexyldimethoxymethylsilane** is hydrolysis.^[4] In the presence of water, it breaks down to form cyclohexylmethylsilanediol and methanol.^[4]

Predicted No-Effect Concentrations (PNECs)

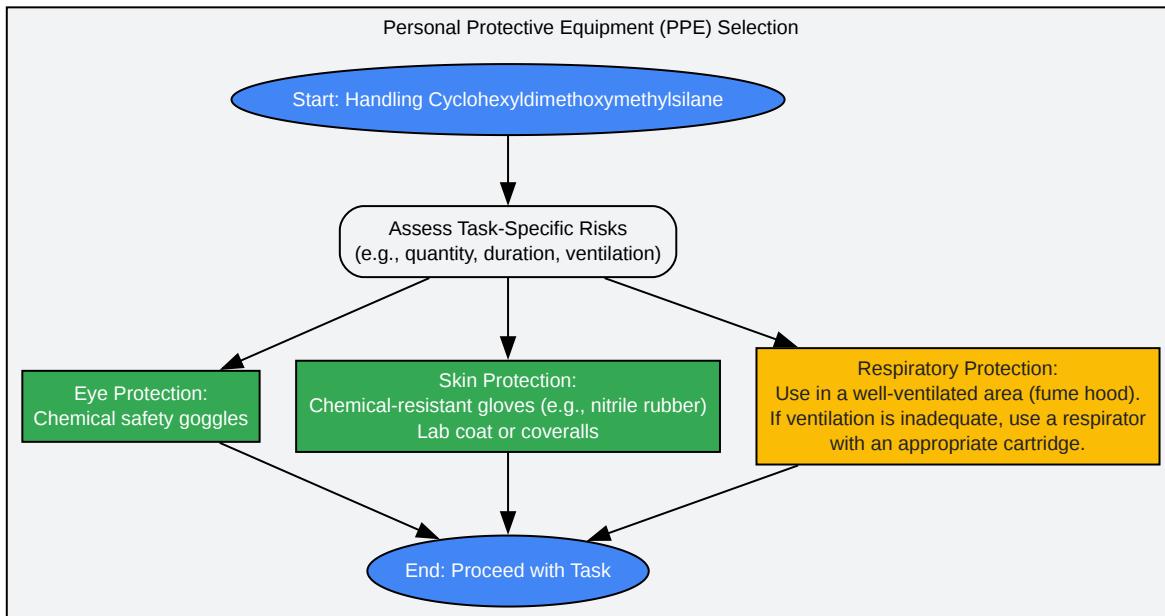
Environmental Compartment	PNEC Value
Freshwater	0.013 mg/L
Marine water	0.0013 mg/L
Intermittent release	0.13 mg/L
Sediment (freshwater)	5.22 mg/kg dry mass
Sediment (marine water)	0.52 mg/kg dry mass
Soil	1.04 mg/kg dry mass

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following diagram illustrates a general workflow for PPE selection.



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Figure 1. Workflow for selecting appropriate Personal Protective Equipment (PPE).

Handling and Storage

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[11]
- Ignition Sources: Keep away from heat, sparks, and open flames.[11]
- Incompatible Materials: Avoid contact with water, acids, and strong oxidizing agents.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[11]

Emergency Procedures

In the event of an emergency, follow these procedures.

First Aid Measures

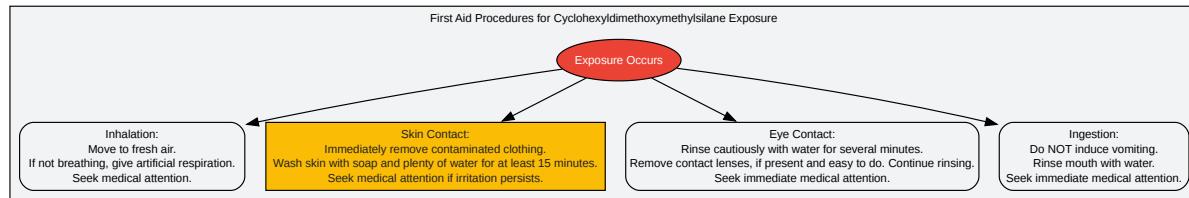
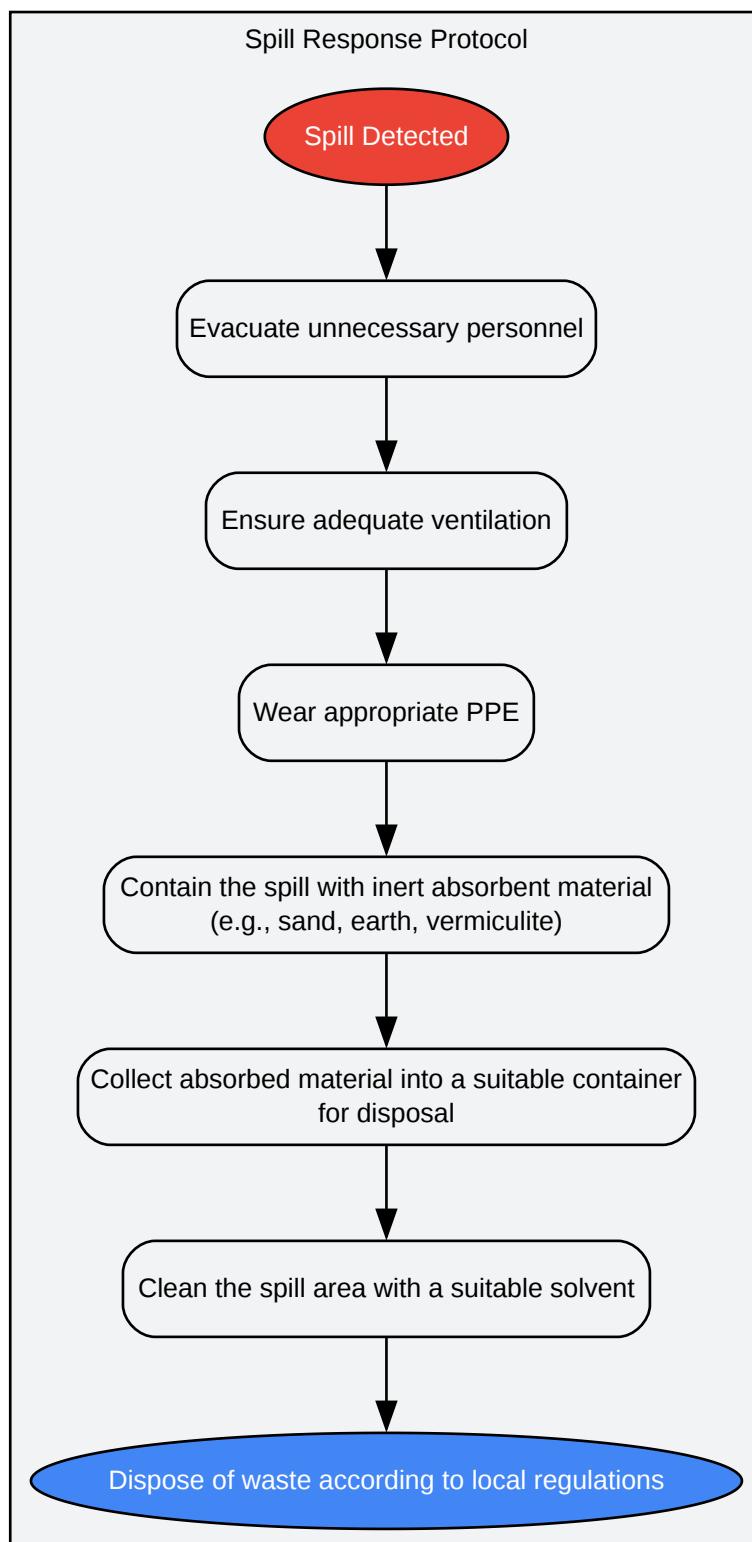
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Figure 2. First aid measures for different routes of exposure.

Spill Response

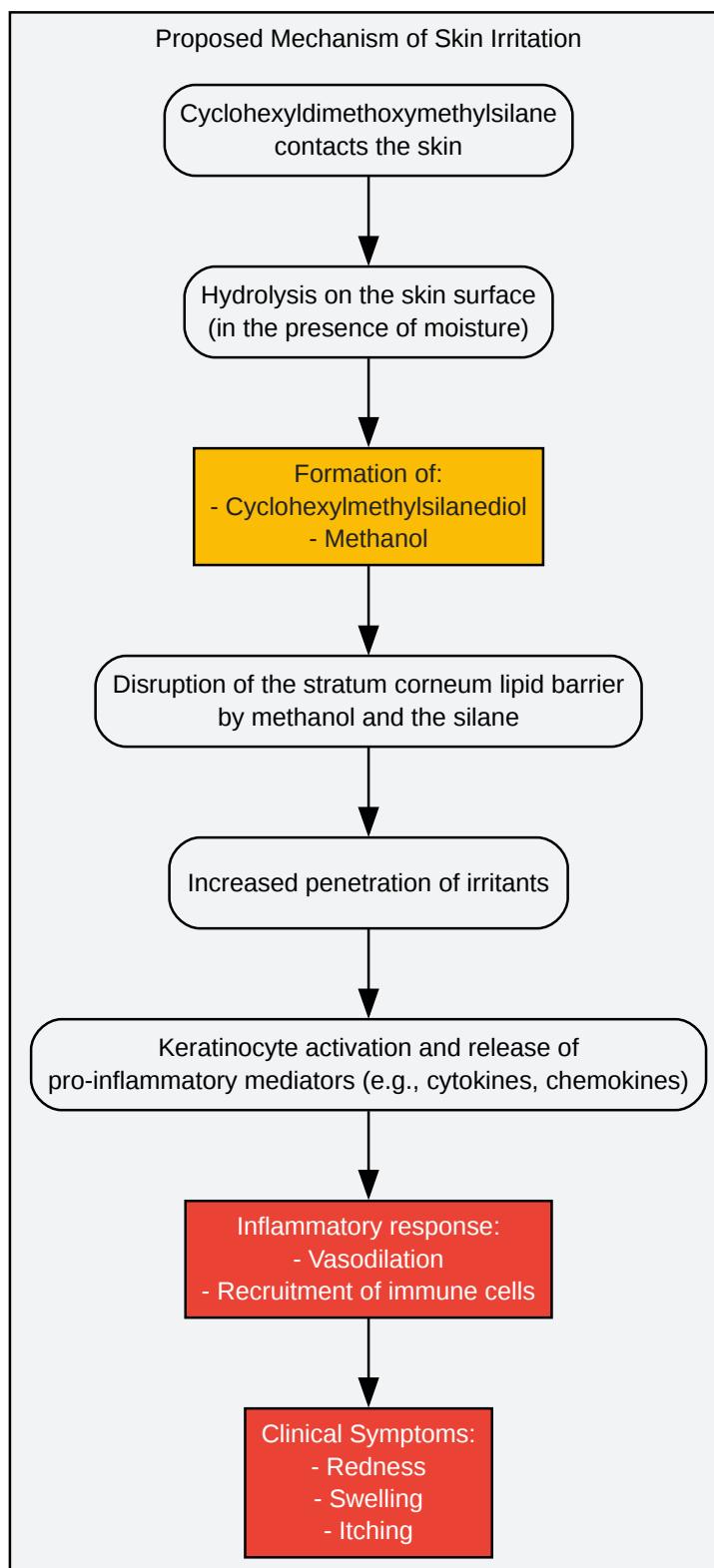


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Figure 3. Logical workflow for responding to a spill.

Potential Mechanism of Skin Irritation

The exact mechanism of skin irritation for **cyclohexyldimethoxymethylsilane** is not fully elucidated. However, a plausible pathway can be proposed based on its chemical properties and general mechanisms of skin irritation.



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Figure 4. A proposed signaling pathway for skin irritation.

Conclusion

Cyclohexyldimethoxymethylsilane is a valuable chemical intermediate with defined hazards, primarily skin irritation and aquatic toxicity. A thorough understanding of its properties and adherence to strict safety protocols are essential for its safe use. This guide provides a comprehensive summary of the available safety data and handling recommendations to assist researchers, scientists, and drug development professionals in their work with this compound. It is imperative to consult the full Safety Data Sheet (SDS) and relevant institutional safety guidelines before handling this chemical.

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